A Comprehensive Technical Guide to Sodium Triacetoxyborohydride (STAB)

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Compound of Interest

Compound Name:	*Triacetoxyboron*
CAS No.:	*4887-24-5*
Cat. No.:	*B3032765*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the physical and chemical properties of sodium triacetoxyborohydride, a specialized reducing agent pivotal in modern organic synthesis. The information is curated to support research and development, particularly in the pharmaceutical and fine chemical industries.

Core Physical and Chemical Characteristics

Sodium triacetoxyborohydride, commonly abbreviated as STAB or $NaBH(OAc)_3$, is a hygroscopic, white crystalline powder.[1][2][3] It is a milder and more selective reducing agent compared to sodium borohydride or sodium cyanoborohydride.[1][4][5][6] Its utility stems from its ability to selectively reduce iminium ions in the presence of other reducible functional groups like aldehydes and ketones, making it exceptionally suitable for reductive amination reactions.[7][8]

The key physical characteristics of sodium triacetoxyborohydride are summarized below, providing essential data for handling and experimental design.

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Property	Value	Citations
Molecular Formula	$C_6H_{10}BNaO_6$	[1][2][5][9][10][11]
Molecular Weight	211.94 g/mol	[1][2][3][4][5][6][9][10][11]
Appearance	White, crystalline powder	[1][2][3][4][5][6][10]
Melting Point	116-120 °C (decomposes)	[1][4][5][9]
Density	1.20 g/cm³	[4]
Odor	Odorless	

The chemical behavior of STAB is defined by its mild reducing power and its reactivity profile, which are detailed in the following table.

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Property	Description	Citations
Reactivity	A mild and selective hydride-donating reducing agent. The boron-hydrogen bond is stabilized by the electron-withdrawing effects of the three acetoxy groups.	[4][6][7]
Stability	Highly sensitive to moisture.[1][12] It is stable in anhydrous acids, which facilitates reductive aminations.[1][5] Should be stored under an inert atmosphere.[6]	
Incompatibilities	Reacts with water, liberating flammable hydrogen gas.[13] It is incompatible with strong oxidizing agents, acids, and protic solvents, particularly methanol.[4][11][12]	
Primary Application	Predominantly used for the reductive amination of aldehydes and ketones.[1][5][6][7][8][12][14][15][16]	
Selectivity	Reduces aldehydes but not most ketones under typical conditions.[1][4] It efficiently reduces iminium ions much faster than it reduces carbonyls, allowing for one-pot procedures.[7]	

The solubility of STAB is a critical factor for its application in organic synthesis. It is soluble in a range of aprotic organic solvents but reacts with protic solvents.

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Solvent	Solubility / Reactivity	Citations
Water	Reacts, decomposes to release hydrogen gas.	[1][3][4][9]
Methanol	Reacts and decomposes rapidly.	[4][17]
Ethanol, Isopropanol	Reacts slowly.	[4][17]
Aprotic Solvents	Soluble in Dichloromethane (DCM), 1,2-Dichloroethane (DCE), Tetrahydrofuran (THF), Dioxane, Benzene, Toluene, Acetonitrile, and Dimethyl sulfoxide (DMSO).	[1][5][6][9][12]

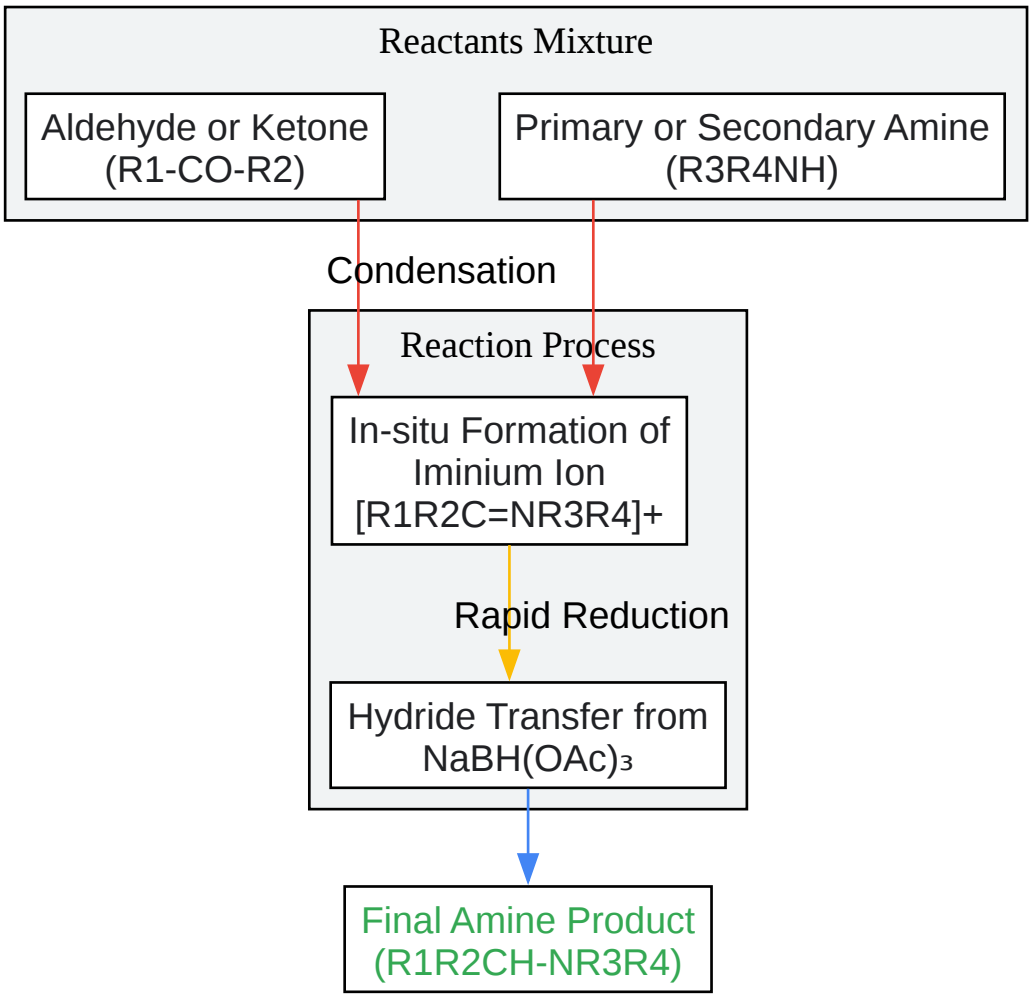
Core Application: Reductive Amination

The premier application of sodium triacetoxyborohydride is the reductive amination of aldehydes and ketones to form primary, secondary, and tertiary amines.[8] This reaction is a cornerstone of synthetic chemistry, especially in drug discovery for the formation of carbon-nitrogen bonds.[6][18]

The key advantage of STAB is that the reductive amination can be performed as a one-pot procedure. The reducing agent is added to a mixture of the carbonyl compound and the amine.[7] The reaction proceeds through the in-situ formation of an imine or iminium ion, which is then rapidly reduced by STAB. The rate of iminium ion reduction is significantly faster than the reduction of the starting aldehyde or ketone, which prevents the formation of alcohol side products.[7]

This method is highly versatile and tolerates a wide range of functional groups, including acid-sensitive groups like acetals and other reducible moieties such as nitro groups and carbon-carbon multiple bonds.[7][16]

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Caption: General workflow for one-pot reductive amination using STAB.

Comparison with Other Hydride Reagents

STAB's efficacy is best understood in comparison to other common borohydride reagents. Its reactivity is attenuated by the steric bulk and electron-withdrawing nature of the acetoxy groups.

- Sodium Borohydride ($NaBH_4$): A stronger, less selective reducing agent. It will readily reduce aldehydes and ketones, making it unsuitable for one-pot reductive aminations as it would primarily yield the alcohol.[4][18]

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- Sodium Cyanoborohydride ($NaBH_3CN$): Closer in reactivity to STAB and also used for reductive aminations.[18] However, $NaBH_3CN$ is highly toxic and its reactions can generate toxic hydrogen cyanide gas, especially under acidic conditions. STAB provides a safer alternative without the cyanide-related toxicity concerns.[1][5][8][17]



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Caption: Reactivity and selectivity comparison of common borohydride reagents.

Experimental Protocols

The following section outlines a generalized experimental methodology for the reductive amination of a ketone with a primary amine using sodium triacetoxyborohydride.

This protocol is a general guideline and may require optimization based on the specific substrates used.

Materials:

- Ketone (1.0 equiv)
- Primary or secondary amine (1.0-1.2 equiv)
- Sodium triacetoxyborohydride (1.5-2.0 equiv)[19]
- Anhydrous 1,2-dichloroethane (DCE) or tetrahydrofuran (THF)[7][16][19]
- Acetic acid (optional, 1.0 equiv, often used for ketones)[7][16][19]
- Round-bottom flask, magnetic stirrer, and an inert atmosphere setup (e.g., nitrogen or argon balloon).

Methodology:

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- To a clean, dry round-bottom flask under an inert atmosphere, add the ketone and the chosen anhydrous solvent (e.g., DCE).
- Add the amine to the solution and stir the mixture at room temperature. If using acetic acid as a catalyst, it can be added at this stage.[19]
- Stir the mixture for 20-60 minutes to allow for the formation of the imine/iminium ion intermediate.
- In a single portion, add the sodium triacetoxyborohydride to the stirring mixture. Note: The addition may cause a slight exotherm.
- Allow the reaction to stir at room temperature. Monitor the reaction progress using an appropriate technique (e.g., TLC, LC-MS, or GC-MS) until the starting material is consumed. Reaction times can vary from 1 to 24 hours.
- Upon completion, the reaction is typically quenched by the slow addition of an aqueous solution, such as saturated sodium bicarbonate ($NaHCO_3$) or water.
- The aqueous layer is extracted with an appropriate organic solvent (e.g., dichloromethane or ethyl acetate).
- The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., Na_2SO_4 or $MgSO_4$), filtered, and the solvent is removed under reduced pressure.
- The resulting crude amine product can be purified by standard techniques such as column chromatography, distillation, or recrystallization.

Safety Considerations:

- Sodium triacetoxyborohydride is moisture-sensitive and reacts with water to produce flammable hydrogen gas. All manipulations should be carried out under anhydrous conditions and in a well-ventilated fume hood.[6]
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[6][20]

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- The reaction quench should be performed carefully and slowly to control the evolution of gas.

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